

Physical properties of (R)-Hexan-3-amine (boiling point, density)

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Compound of Interest

Compound Name: (R)-Hexan-3-amine

Cat. No.: B12961727

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Technical Guide: Physical Properties of (R)-Hexan-3-amine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **(R)-Hexan-3-amine**, specifically its boiling point and density. The information herein is intended to support research, development, and manufacturing activities where this chiral amine is utilized.

Core Physical Properties

(R)-Hexan-3-amine, a chiral primary amine, is a valuable building block in organic synthesis, particularly in the development of pharmaceutical compounds. Accurate knowledge of its physical properties is essential for process design, purification, and quality control.

While data specifically for the (R)-enantiomer is not extensively reported, the physical properties of enantiomers are identical to each other and closely align with those of the racemic mixture, with the exception of optical rotation. The data presented below is for 3-Aminohexane (racemic), and it is a reliable estimate for the (R)-enantiomer.

Data Summary

The following table summarizes the reported boiling point and density for 3-Aminohexane.

Physical Property	Value	Units	Notes
Boiling Point	119.3 - 119.64	°C	At 760 mmHg
Density	0.768 - 0.770	g/cm ³	At 20°C

Experimental Protocols

The determination of boiling point and density for a liquid sample such as **(R)-Hexan-3-amine** can be performed using standard laboratory techniques. Below are detailed methodologies for these key experiments.

Boiling Point Determination (Micro-Reflux Method)

This method is suitable for small sample volumes and provides an accurate measurement of the boiling point.

- Apparatus Setup:
 - A small round-bottom flask (5-10 mL) is charged with approximately 2-3 mL of **(R)-Hexan-3-amine** and a magnetic stir bar or a few boiling chips.
 - A condenser is fitted vertically to the flask.
 - A thermometer is suspended in the neck of the flask with the bulb positioned just below the side arm of the condenser, ensuring it is immersed in the vapor phase during boiling.
- Procedure:
 - The flask is heated gently using a heating mantle or oil bath.
 - The liquid is brought to a gentle boil, and the vapor is allowed to reflux in the condenser.
 - The temperature is recorded when it stabilizes, which indicates that the vapor and liquid are in equilibrium. This stable temperature is the boiling point of the substance.
 - The atmospheric pressure should be recorded concurrently, as boiling point is pressure-dependent.

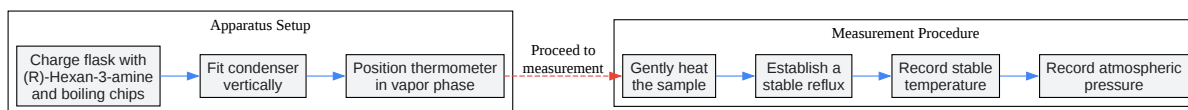
Density Determination (Pycnometer Method)

A pycnometer is a flask with a specific volume that is used to determine the density of a liquid with high precision.

- Preparation:
 - A clean, dry pycnometer is weighed accurately on an analytical balance (m_1).
 - The pycnometer is then filled with distilled water of a known temperature and weighed again (m_2).
- Sample Measurement:
 - The pycnometer is emptied, dried thoroughly, and then filled with **(R)-Hexan-3-amine** at the same temperature as the distilled water.
 - The pycnometer filled with the sample is weighed (m_3).
- Calculation:
 - The volume of the pycnometer (V) is calculated using the density of water (ρ_{water}) at the experimental temperature: $V = (m_2 - m_1) / \rho_{\text{water}}$
 - The density of the **(R)-Hexan-3-amine** (ρ_{sample}) is then calculated: $\rho_{\text{sample}} = (m_3 - m_1) / V$

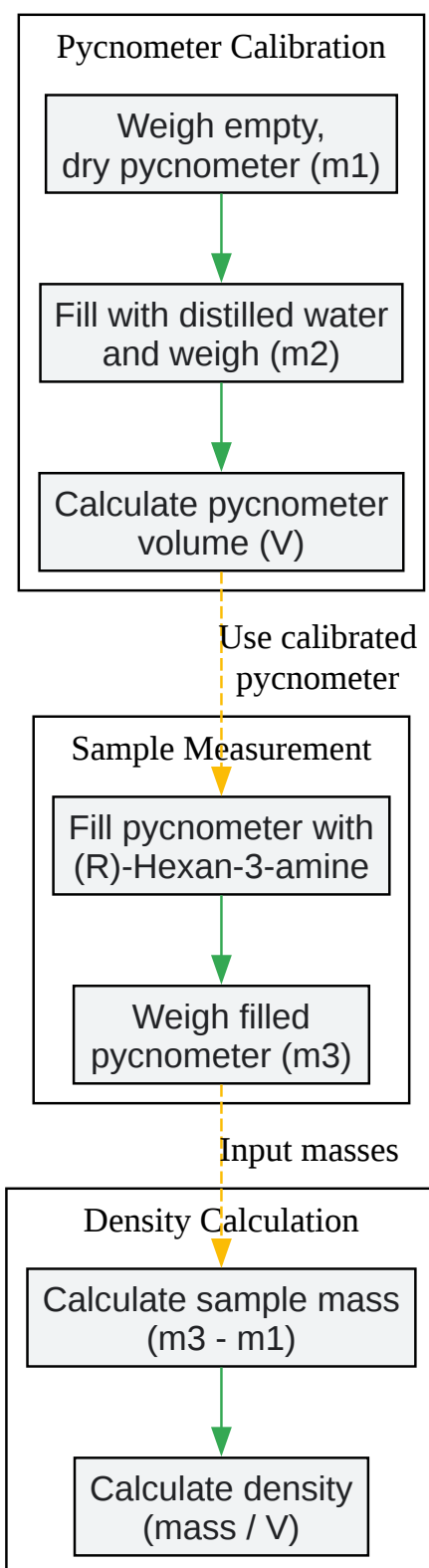
Visualizations

The following diagrams illustrate the experimental workflows for determining the physical properties of **(R)-Hexan-3-amine**.



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Workflow for Boiling Point Determination



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Workflow for Density Determination

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